

# procedure for adjusting MRV-03 cracking pressure

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## An Application Note on the Procedure for Adjusting MRV-03 Cracking Pressure

For researchers, scientists, and drug development professionals utilizing hydraulic systems, precise pressure control is critical for repeatable and accurate experimental outcomes. The MRV-03 is a modular relief valve designed to limit the pressure within a hydraulic circuit to a predetermined maximum.[1][2] This document provides a detailed protocol for adjusting the cracking pressure of the MRV-03 series valves, ensuring optimal performance of your fluid handling systems.

## Introduction

The MRV-03 series of modular relief valves are essential components for regulating fluid pressure in various hydraulic circuits.[3] They are available in different configurations to control pressure in the "P" port, "A" port, "B" port, or both "A" and "B" ports.[3] The valves feature hardened steel internal components for durability and are available with either a hexagonal screw or a knob for pressure adjustment.[3] Understanding the proper procedure for adjusting the cracking pressure—the pressure at which the valve begins to open and relieve excess pressure—is fundamental to the safe and effective operation of the hydraulic system.

## Principle of Operation

The MRV-03 is a two-stage balanced piston modular relief valve.[1][2] It maintains a closed state until the pressure in the monitored line exceeds the set cracking pressure. At this point, the valve opens, diverting a portion of the fluid to the tank and thereby limiting the system

pressure to the set value. The cracking pressure is adjusted by changing the compression of an internal spring via the adjustment screw or knob.

## Quantitative Data

The MRV-03 series valves are available in several models with different pressure ranges to suit various applications. The selection of the appropriate model is crucial for achieving the desired pressure control.

Model Series	Controlled Port(s)	Maximum Pressure (PSI)	Available Pressure Ranges (PSI)	Rated Flow (GPM)
MRV-03-P	P Port	4500	100 - 500, 100 - 1000, 100 - 3000, 100 - 4500	15
MRV-03-W	A & B Ports	4500	100 - 500, 100 - 1000, 100 - 3000, 100 - 4500	15
MRV-03-A	A Port	4500	100 - 500, 100 - 1000, 100 - 3000, 100 - 4500	15
MRV-03-B	B Port	4500	100 - 500, 100 - 1000, 100 - 3000, 100 - 4500	15

Table 1: Quantitative Specifications of MRV-03 Series Relief Valves.[\[1\]](#)[\[2\]](#)

## Experimental Protocol for Adjusting Cracking Pressure

This protocol outlines the step-by-step procedure for safely and accurately adjusting the cracking pressure of an MRV-03 relief valve.

### 4.1. Materials and Equipment:

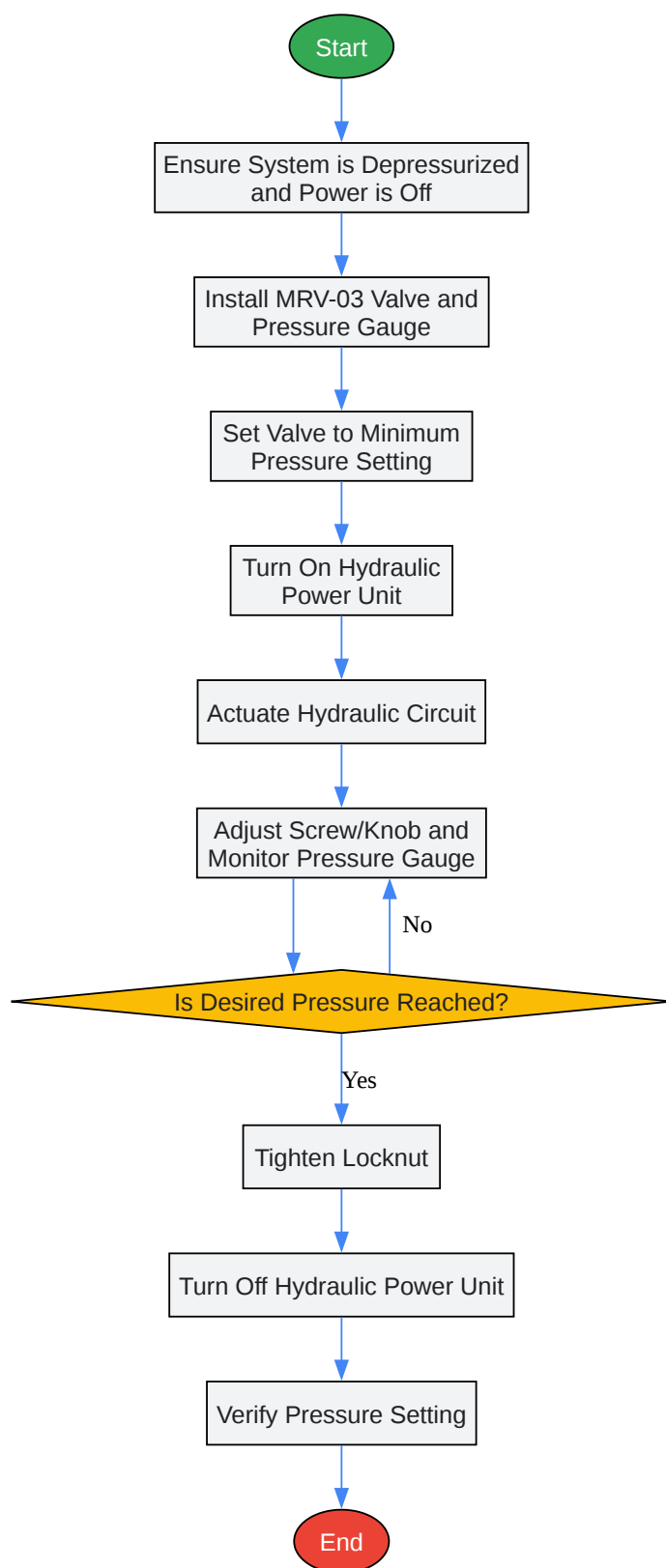
- Hydraulic power unit
- Pressure gauge (calibrated and of appropriate range)
- Hexagonal wrench or knob adjustment tool (as required for the specific MRV-03 model)
- Appropriate hydraulic fluid
- Safety glasses and gloves

#### 4.2. Procedure:

- Safety First: Ensure the hydraulic power unit is turned off and the system is depressurized before making any adjustments. Verify that all connections are secure.
- Initial Setup:
  - Install the MRV-03 valve in the hydraulic circuit according to the manufacturer's instructions. These valves are designed as stackable modules, typically "sandwiched" between a directional valve and a standard mounting surface.[\[1\]](#)[\[2\]](#)
  - Install a pressure gauge downstream of the valve to monitor the pressure being controlled.
  - Initially, turn the adjustment screw or knob counter-clockwise to the minimum pressure setting. This prevents over-pressurization of the system upon startup.
- System Startup:
  - Turn on the hydraulic power unit.
  - Actuate the circuit to generate flow through the system.
- Pressure Adjustment:
  - To Increase Cracking Pressure:
    - Loosen the locknut on the adjustment screw, if present.
    - Slowly turn the adjustment screw or knob clockwise.

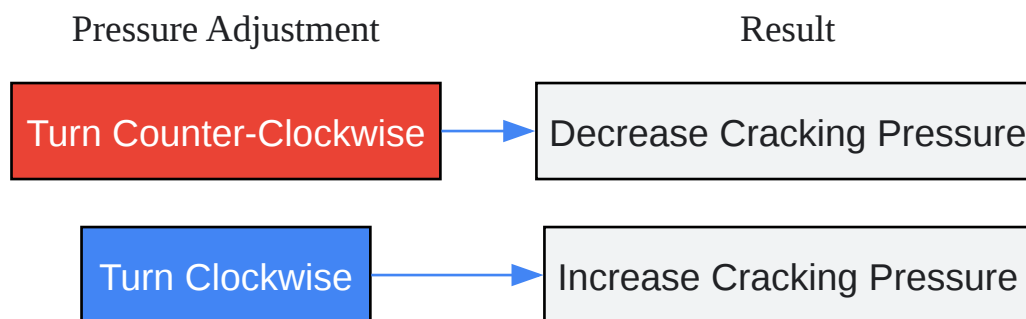
- Observe the pressure gauge. The pressure will rise as the cracking pressure setting is increased.
- To Decrease Cracking Pressure:
  - Loosen the locknut on the adjustment screw, if present.
  - Slowly turn the adjustment screw or knob counter-clockwise.
  - Observe the pressure gauge. The pressure will fall as the cracking pressure setting is decreased.
- Setting the Desired Pressure:
  - Continue to adjust the screw or knob until the pressure gauge indicates the desired cracking pressure for your application.
  - Once the desired pressure is reached and stable, tighten the locknut to secure the adjustment screw in place.
- System Shutdown and Verification:
  - Turn off the hydraulic power unit and allow the system to depressurize.
  - Cycle the system power and re-check the pressure to ensure the setting is stable and repeatable.

## Diagrams



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Caption: Workflow for MRV-03 Cracking Pressure Adjustment.



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Caption: Logic of Pressure Adjustment vs. Cracking Pressure.

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